

Technical Dossier on C15H22CINS: Compound Identification and Analysis

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Compound of Interest

Compound Name: C15H22CINS

Cat. No.: B15174005

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An in-depth guide for researchers, scientists, and drug development professionals.

Preface

This document serves as a comprehensive technical guide on the physical and chemical properties of the compound with the molecular formula **C15H22CINS**. The information herein is intended for a scientific audience and aims to provide a consolidated resource for research and development purposes.

Compound Identification

Initial searches for a compound with the exact molecular formula **C15H22CINS** did not yield a definitive, well-characterized substance in publicly available chemical databases. However, extensive analysis of related chemical structures and nomenclature suggests that the intended compound of interest may be Thiazinamium, a quaternary ammonium compound derived from promethazine.

Thiazinamium itself has the chemical formula C18H23N2S+. It is commonly available as a salt, such as Thiazinamium methylsulfate or Thiazinamium chloride. It is crucial to note the discrepancy in the molecular formula provided in the topic request. For the purpose of this guide, we will proceed with the characterization of Thiazinamium, a compound with known therapeutic applications.

Table 1: Compound Identification

Identifier	Value
Common Name	Thiazinamium
CAS Registry Number	2338-21-8 (for Thiazinamium)
Chemical Formula	C18H23N2S+
Synonyms	Thiazinamon, N,N,N,α-Tetramethyl-10H-phenothiazine-10-ethanaminium

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of Thiazinamium and its common salt, Thiazinamium methylsulfate.

Table 2: Physical and Chemical Properties of Thiazinamium and its Methylsulfate Salt

Property	Value
Appearance	Solid powder[1]
Molecular Weight	410.55 g/mol (for Thiazinamium methylsulfate) [1]
Melting Point	206-210°C (with some decomposition)
Solubility	Water: ~10% at 25°C, Freely soluble in absolute ethanol, Sparingly soluble in acetone, Practically insoluble in ether and benzene
Stability	Discolors on exposure to light

Experimental Protocols

Detailed experimental protocols for the characterization of Thiazinamium and its metabolites are crucial for reproducible research. This section outlines a general methodology for the determination of Thiazinamium in biological fluids, a key aspect of its pharmacokinetic profiling.

Determination of Thiazinamium in Body Fluids

A common method for the quantification of Thiazinamium in plasma and urine involves High-Performance Liquid Chromatography (HPLC).

Workflow for Thiazinamium Quantification

Caption: Workflow for Thiazinamium quantification in biological samples.

Protocol:

- **Sample Preparation:** To a known volume of plasma or urine, an internal standard is added.
- **Extraction:** The sample is then subjected to liquid-liquid extraction using a suitable organic solvent.
- **Concentration:** The organic layer is separated, evaporated to dryness, and the residue is reconstituted in the HPLC mobile phase.
- **Chromatographic Separation:** An aliquot of the reconstituted sample is injected into an HPLC system equipped with a suitable column (e.g., a C18 reversed-phase column).
- **Detection:** The eluent is monitored by a UV detector or a mass spectrometer.
- **Quantification:** The concentration of Thiazinamium is determined by comparing the peak area of the analyte to that of the internal standard and using a calibration curve.

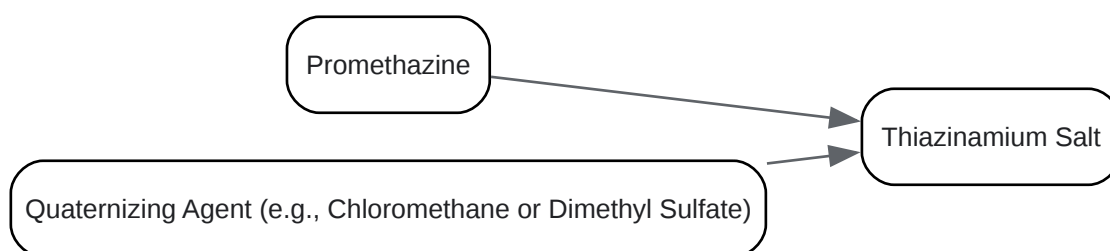
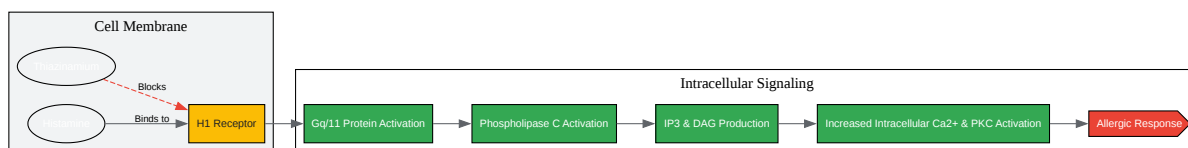
Biological Activity and Signaling Pathways

Thiazinamium is classified as an antihistamine and also possesses anticholinergic properties. [1] Its mechanism of action primarily involves the blockade of histamine H1 receptors and muscarinic acetylcholine receptors.

Antihistaminic Action

As a histamine H1 receptor antagonist, Thiazinamium competitively inhibits the binding of histamine to its receptors on various cells. This action helps to prevent the typical allergic responses mediated by histamine, such as vasodilation, increased capillary permeability, and smooth muscle contraction.

Histamine H1 Receptor Signaling Pathway Inhibition



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References

- 1. Climacostol | C15H22O2 | CID 10704873 - PubChem [pubchem.ncbi.nlm.nih.gov]
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